

An In-depth Technical Guide to Tigloylgomisin P

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Compound of Interest

Compound Name: Tigloylgomisin P

CAS No.: 82078-76-0

Cat. No.: B15563231

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Audience: Researchers, scientists, and drug development professionals.

Core Compound Data

Tigloylgomisin P is a lignan primarily extracted from the fruits of *Schisandra chinensis*. It has garnered research interest due to its potential anti-HIV and anticancer properties, with demonstrated cytotoxicity against KB and A549 cell lines.^[1]

A clear understanding of the fundamental molecular characteristics of **Tigloylgomisin P** is essential for its application in research and drug development. The table below summarizes its key identifiers and physicochemical properties.

Property	Value	Source
Molecular Formula	C28H34O9	^[1] ^[2]
Molecular Weight	514.56 g/mol	^[1]
Alternate Molecular Weight	514.57 g/mol	^[2]
CAS Number	69176-51-8	^[3]

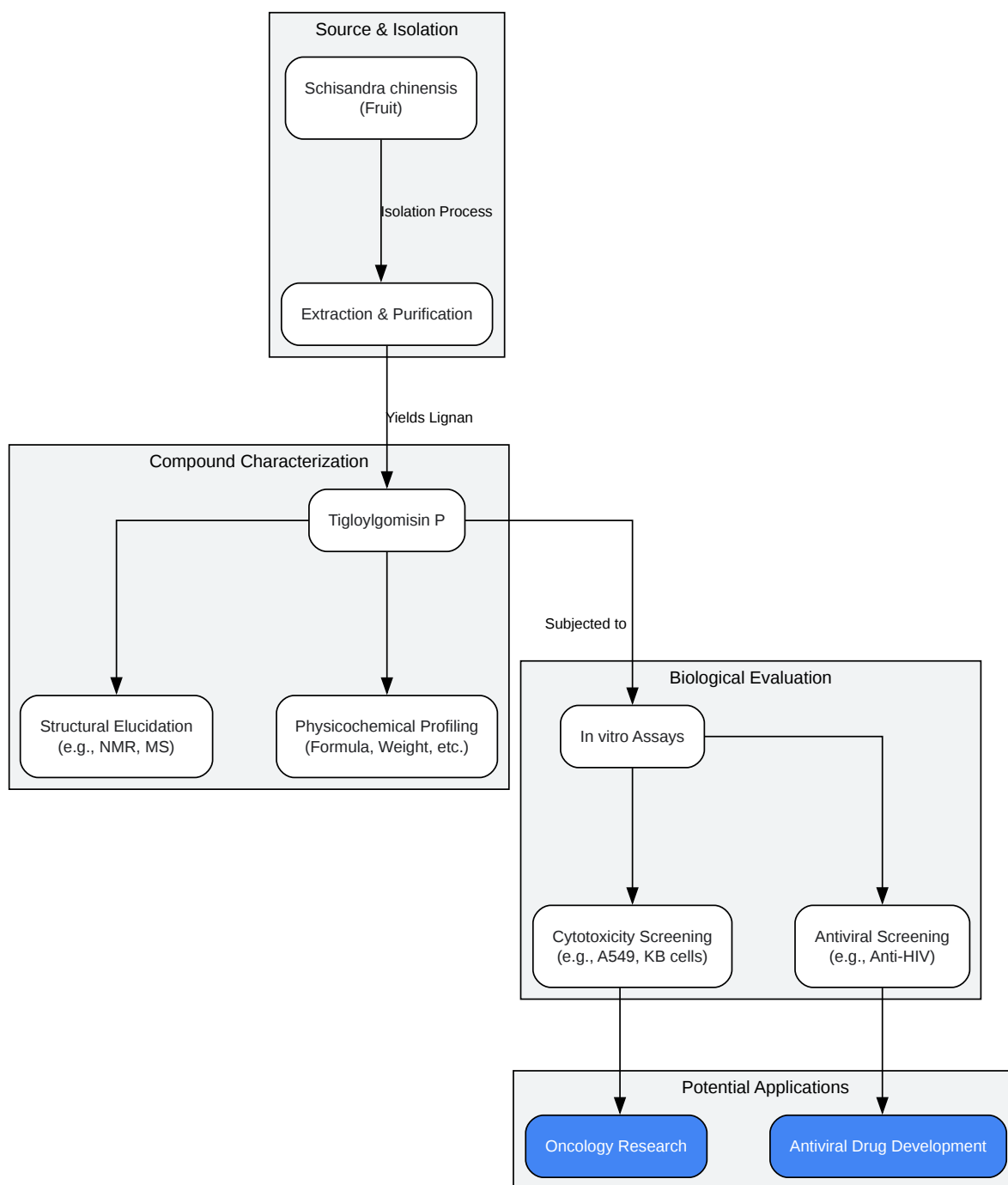
Experimental Data

Tigloylgomisin P has exhibited cytotoxic effects against different cancer cell lines. The half-maximal inhibitory concentrations (IC50) are presented below, offering a quantitative measure of its potency.

Cell Line	IC50 (μM)	Application	Source
KB	28	Anticancer Research	[1]
A549	18.77	Lung Cancer Research	[1]

Illustrative Workflow for Tigloylgomisin P Research

The following diagram outlines a general workflow from the isolation of **Tigloylgomisin P** to its evaluation for therapeutic potential. This represents a typical pathway for natural product drug discovery.



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Caption: General research workflow for **Tigloylgomisin P**.

This technical guide provides a summary of the currently available information on **Tigloylgomisin P**. Further research is required to elucidate its mechanisms of action and full therapeutic potential.

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References

- [1. Tigloylgomisin P | Tiglogomisin P | Schisandra | Lignans | TargetMol \[targetmol.com\]](#)
- [2. GSRS \[gsrs.ncats.nih.gov\]](#)
- [3. Tigloylgomisin P Price from Supplier Brand Chengdu Push Bio-technology Co., Ltd. on Chemsr.com \[chemsrc.com\]](#)
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